

# CAS number 46229-47-4 physicochemical data

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## Compound of Interest

Compound Name:	<i>Benzyl 2-aminopropanoate 4-methylbenzenesulfonate</i>
CAS No.:	46229-47-4
Cat. No.:	B555588

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An In-Depth Technical Guide to the Physicochemical Properties of CAS 46229-47-4 (**Benzyl 2-aminopropanoate 4-methylbenzenesulfonate**)

## Introduction

**Benzyl 2-aminopropanoate 4-methylbenzenesulfonate**, identified by the CAS number 46229-47-4, is an organic salt of significant interest in synthetic organic chemistry and pharmaceutical development.[1] It is comprised of a benzyl ester of the amino acid alanine and a 4-methylbenzenesulfonate, or tosylate, counterion.[1] This unique combination of a chiral amino acid derivative and a well-defined counterion imparts specific physicochemical properties that make it a valuable intermediate. The benzyl ester group enhances lipophilicity, which can be crucial for solubility in organic media, while the tosylate group is known to improve the crystallinity and stability of the compound, thereby facilitating its purification and handling.[1] This guide provides a comprehensive overview of the key physicochemical data for this compound, supported by experimental protocols and an analysis of its structural features.

## Chemical Identity and Structure

The fundamental identity of a chemical compound is established by its structure and nomenclature. The IUPAC name for CAS 46229-47-4 is benzyl 2-aminopropanoate;4-methylbenzenesulfonic acid.[2] It is also commonly referred to by synonyms such as DL-Alanine benzyl ester 4-toluenesulfonate salt and H-DL-Ala-OBzl p-tosylate.[3][4]

The structure consists of an ionic bond between the protonated amino group of the benzyl alaninate cation and the sulfonate anion of the tosylate. This salt formation is a key feature influencing its physical state and solubility.

Caption: Chemical structure of **Benzyl 2-aminopropanoate 4-methylbenzenesulfonate**.

## Physicochemical Properties

The physicochemical properties of a compound are critical for its application in research and development, dictating its behavior in various chemical and biological systems.

Property	Value	Source(s)
CAS Number	46229-47-4	[3][4]
Molecular Formula	C <sub>17</sub> H <sub>21</sub> NO <sub>5</sub> S	[1][2]
Molecular Weight	351.4 g/mol	[1][2]
Appearance	White to off-white powder	[3][4]
Melting Point	112-116 °C	
Boiling Point	Data not available	[3]
Solubility	The benzyl ester enhances solubility in organic solvents like dichloromethane and ethyl acetate, while the tosylate group improves water solubility.[1]	[1]
Storage	Store at room temperature	[3][4][5]

The melting point for tosylate derivatives is often high, typically above 150°C, due to the ionic interactions within the crystal lattice.[1] However, a specific range of 112-116°C has also been reported for this compound. This discrepancy may arise from differences in the crystalline form or purity of the samples tested. The solubility profile is biphasic in nature; the organic benzyl ester component confers solubility in nonpolar solvents, while the ionic tosylate salt component enhances solubility in more polar, aqueous environments.[1]

## Experimental Protocols

To ensure the quality and consistency of experimental results, standardized protocols for determining key physicochemical properties are essential.

### Protocol 1: Melting Point Determination via Capillary Method

This protocol describes the standard procedure for determining the melting point of a solid crystalline compound like **Benzyl 2-aminopropanoate 4-methylbenzenesulfonate**.



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## Sources

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- 2. [O-Benzyl-L-alanine toluene-p-sulphonate | C17H21NO5S | CID 3084877 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [Cas 46229-47-4,DL-ALANINE-OBZL P-TOSYLATE | lookchem \[lookchem.com\]](#)

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